Technical Guide: Physicochemical Profiling of 2-Amino-1,4-Butanediol

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Compound of Interest

Compound Name:	*2-Aminobutane-1,4-diol*
CAS No.:	*4426-52-2*
Cat. No.:	*B3032749*

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Executive Summary

2-Amino-1,4-butanediol (CAS: 63462-85-9 for racemate; 55264-26-3 for S-isomer) is a bifunctional chiral building block used extensively in the synthesis of pyrrolidines, peptidomimetics, and enzyme inhibitors. Unlike its structural analog 1,4-butanediol (a common solvent), the presence of the C2-amino group introduces a basic center and a hydrogen-bond donor, drastically altering its solubility landscape and handling requirements.

This guide provides a definitive analysis of its molecular weight for mass spectrometry validation and a comprehensive solubility profile to support formulation and synthesis workflows.

Molecular Weight & Structural Characterization[1]

Accurate molecular weight determination is the first step in validation. For 2-amino-1,4-butanediol, the distinction between average and monoisotopic mass is critical for high-resolution mass spectrometry (HRMS) applications.

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Fundamental Parameters[1][2][3][4]

Parameter	Value	Notes
Chemical Formula	$C_4H_{11}NO_2$	Contains 1 Amine, 2 Hydroxyls
Average Molecular Weight	105.14 g/mol	Used for stoichiometry calculations
Monoisotopic Mass	105.0790 g/mol	Used for HRMS identification
$[M+H]^+$ Ion	106.0863 m/z	Primary species in ESI(+) mode
Elemental Composition	C (45.70%), H (10.55%), N (13.32%), O (30.44%)	High oxygen/nitrogen content drives polarity

Structural Implications on Properties

The molecule features a 4-carbon backbone with three polar functional groups:

- Primary Amine ($-NH_2$): Proton acceptor (basic).
- Primary Hydroxyl (C4-OH): H-bond donor/acceptor.
- Secondary Hydroxyl (C1-OH equivalent): H-bond donor/acceptor.

Expert Insight: The high density of Hydrogen Bond Donors (HBD = 3) and Acceptors (HBA = 3) relative to the small carbon skeleton results in a negative LogP (estimated ~ -1.5 to -2.0). This predicts extreme hydrophilicity, making the compound prone to hygroscopicity in its free base form.

Solubility Profile

Solubility is not a static number; it is a function of the solid-state form (Free Base vs. Salt) and the solvent system.

Theoretical vs. Practical Solubility

The following table summarizes the solubility behavior of 2-amino-1,4-butanediol in its two most common forms.

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Solvent Class	Solvent	Free Base (Oil/Low Melt Solid)	Hydrochloride Salt (Crystalline)
Aqueous	Water (pH 7)	Miscible (Highly Soluble)	> 100 mg/mL (Freely Soluble)
Protic Polar	Methanol / Ethanol	Freely Soluble	Soluble
Aprotic Polar	DMSO / DMF	Freely Soluble	Soluble
Chlorinated	Dichloromethane (DCM)	Moderate / Soluble	Insoluble / Poor
Ethers	THF / Diethyl Ether	Poor / Insoluble	Insoluble
Hydrocarbons	Hexanes / Heptane	Insoluble	Insoluble

The "Salt Effect" in Synthesis

In drug development, this compound is often purchased or isolated as the Hydrochloride (HCl) salt to improve stability and handling.

- Free Base: Often a viscous, hygroscopic oil. It absorbs atmospheric water rapidly, which can lead to weighing errors.
- HCl Salt: A stable crystalline solid. However, its solubility in organic reaction solvents (like DCM or THF) is drastically reduced compared to the free base.
- Recommendation: If your reaction requires non-polar conditions, perform a "free-basing" step (extraction with NaOH/DCM) immediately prior to use.

Experimental Protocols

Protocol: Gravimetric Solubility Determination

Purpose: To determine the saturation solubility of 2-amino-1,4-butanediol (salt or free base) in a specific solvent.

Methodology: Saturation Shake-Flask Method.

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Step-by-Step Workflow:

- Preparation: Weigh approximately 50 mg of the compound into a 2 mL HPLC vial.
- Solvent Addition: Add the target solvent in 100 µL increments.
- Equilibration: Vortex for 30 seconds after each addition.
  - If dissolved: Stop. Solubility is > 500 mg/mL.
  - If undissolved: Place in a thermomixer at 25°C, shaking at 500 RPM for 24 hours.
- Filtration: Centrifuge the vial at 10,000 RPM for 5 minutes. Filter the supernatant using a 0.22 µm PTFE syringe filter.
- Quantification:
  - Evaporate a known volume of filtrate (e.g., 100 µL) in a tared vessel under nitrogen.
  - Weigh the residue.
  - Calculation:

Protocol: Purity & Identity Validation (HPLC-MS)

Because the molecule lacks a strong UV chromophore (no aromatic rings), standard UV-HPLC is ineffective.

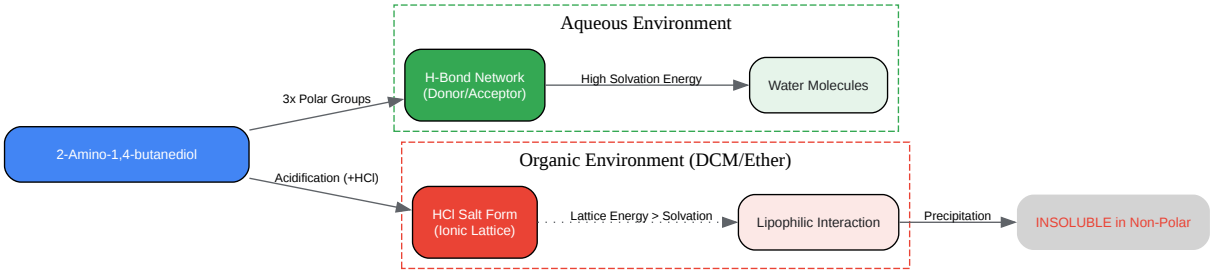
- Detector: ELSD (Evaporative Light Scattering) or Mass Spectrometer (MS).
- Column: HILIC (Hydrophilic Interaction Liquid Chromatography) column (e.g., Waters XBridge Amide). Standard C18 columns will not retain this polar molecule.
- Mobile Phase: Acetonitrile : Water (90:10) with 10mM Ammonium Formate (Buffer pH 3).

Visualizations

Solubility & Interaction Mechanism

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The following diagram illustrates why 2-amino-1,4-butanediol exhibits such high water solubility and how the "Salt Switch" alters this property.



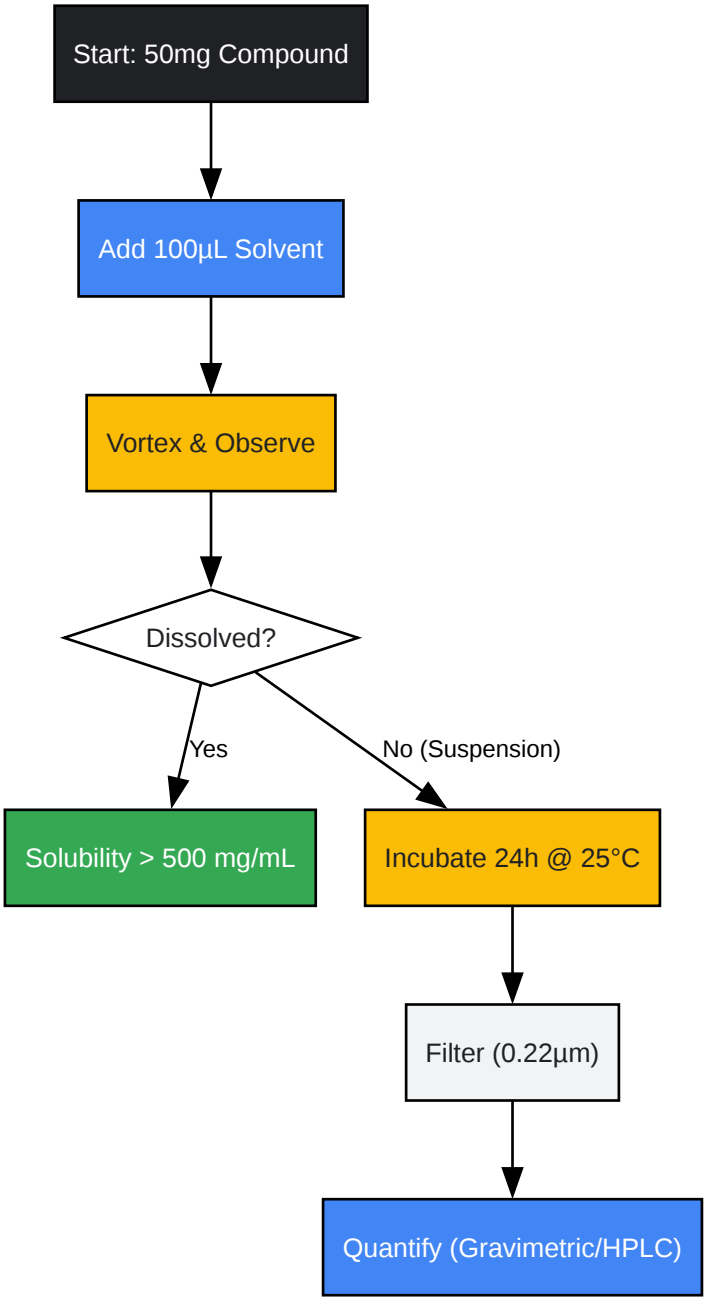
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Caption: Figure 1. Solubility mechanism showing the dominance of Hydrogen Bonding in aqueous media and the lattice energy barrier introduced by salt formation in organic solvents.

Solubility Determination Workflow

A logical decision tree for determining solubility in the lab.

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Caption: Figure 2. Step-by-step experimental workflow for determining the saturation solubility of 2-amino-1,4-butanediol.

Applications in Drug Development[7][8]

Understanding the solubility of 2-amino-1,4-butanediol is crucial for:

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- Peptidomimetic Synthesis: It serves as a chiral scaffold.[1] The high polarity requires careful selection of protecting groups (e.g., Boc, Fmoc) to make the molecule soluble in standard peptide synthesis solvents like DCM or DMF.
- Prodrug Design: The hydroxyl groups can be esterified to improve lipophilicity, increasing membrane permeability.
- Purification: Due to its water solubility, unreacted 2-amino-1,4-butanediol can often be removed from organic reaction mixtures simply by aqueous washing, simplifying downstream processing.

References

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Sources

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